Comprehensive Technical Guide: 1,1-Dichloro-4-methylpent-1-en-3-ol

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Compound of Interest

Compound Name:	*1,1-Dichloro-4-methylpent-1-en-3-ol*
CAS No.:	*62904-26-1*
Cat. No.:	*B8486805*

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Spectral Characterization, Synthesis Methodologies, and Applications

Executive Summary

1,1-Dichloro-4-methylpent-1-en-3-ol (CAS: 62904-26-1) is a critical halogenated chiral allylic alcohol. It serves as a pivotal intermediate in the synthesis of pyrethroid insecticides (specifically permethrin and cypermethrin analogs) and functionalized dienes. Its structure features a gem-dichloro vinyl group adjacent to a secondary alcohol and a bulky isopropyl moiety, imparting unique steric and electronic properties valuable for stereoselective synthesis.

This guide provides a rigorous technical analysis of the molecule, focusing on its synthesis via carbonyl reduction and nucleophilic addition, alongside a detailed breakdown of its spectral signature (

H NMR,

C NMR, IR, MS) for identification and purity assessment.

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Chemical Profile & Properties[1][2][3][4][5][6][7][8]

Property	Data
IUPAC Name	1,1-Dichloro-4-methylpent-1-en-3-ol
Molecular Formula	
Molecular Weight	169.05 g/mol
CAS Number	62904-26-1
Physical State	Colorless to pale yellow viscous liquid
Boiling Point	~85–90 °C (at 15 mmHg)
Solubility	Soluble in , , , THF; insoluble in water.
Chirality	Contains one stereocenter at C3; typically synthesized as a racemate unless asymmetric catalysis is employed.

Synthesis Methodologies

Two primary pathways exist for the synthesis of **1,1-dichloro-4-methylpent-1-en-3-ol**. The choice of method depends on the availability of precursors (isobutyraldehyde vs. the corresponding enone).

Method A: Chemoselective Reduction of the Enone (Industrial Route)

This method involves the reduction of 1,1-dichloro-4-methylpent-1-en-3-one. The presence of the gem-dichloro vinyl group requires a selective reducing agent to avoid defunctionalization of the alkene.

- Reagents: Sodium Borohydride (

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), Cerium(III) Chloride (

) (Luche Reduction conditions recommended to prevent 1,4-reduction).

- Solvent: Methanol (MeOH) or Ethanol (EtOH).
- Mechanism: 1,2-hydride addition to the carbonyl.

Protocol:

- Dissolve 1,1-dichloro-4-methylpent-1-en-3-one (1.0 eq) in MeOH (0.5 M) at 0 °C.
- (Optional but recommended) Add

  (1.0 eq) and stir for 10 minutes to complex the carbonyl.
- Portion-wise add

  (1.1 eq) over 15 minutes, maintaining temperature < 5 °C.
- Monitor by TLC (Hexane:EtOAc 4:1) until the starting ketone disappears.
- Quench with saturated

  solution. Extract with

  .
- Purify via vacuum distillation or silica gel chromatography.

Method B: Organometallic Nucleophilic Addition (Laboratory Route)

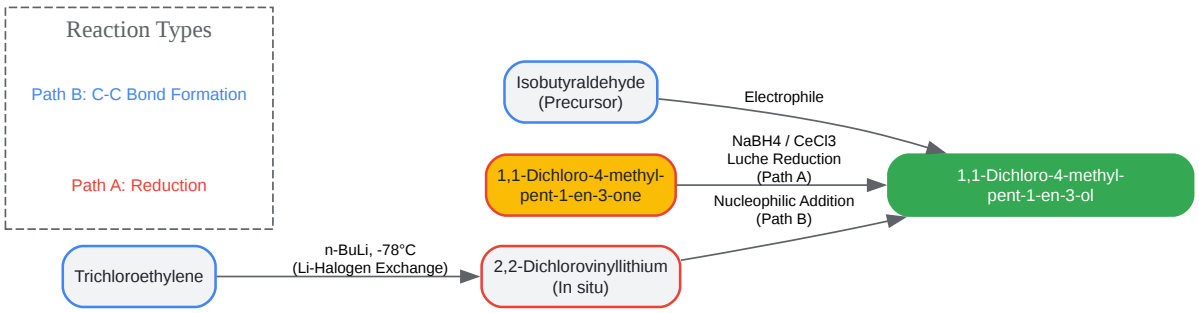
Direct addition of a generated 1,1-dichlorovinyllithium species to isobutyraldehyde.

- Precursor: Trichloroethylene or 1,1-dichloroethylene.
- Reagents: n-Butyllithium (n-BuLi), Isobutyraldehyde.
- Conditions: Cryogenic (-78 °C), anhydrous THF.

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Synthesis Pathway Visualization

The following diagram illustrates the logic flow for both synthesis pathways.



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Caption: Dual synthetic pathways for **1,1-dichloro-4-methylpent-1-en-3-ol** via Enone Reduction (Path A) or Organolithium Addition (Path B).

Spectral Data Characterization

Accurate identification of **1,1-dichloro-4-methylpent-1-en-3-ol** relies on distinguishing the vinyl dichloride proton and the diastereotopic nature of the isopropyl group.

Nuclear Magnetic Resonance (H NMR)

Solvent:

, 400 MHz

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Shift (ppm)	Multiplicity	Integration	Coupling (Hz)	Assignment	Structural Insight
5.95 – 6.05	Doublet (d)	1H			Characteristic vinyl proton adjacent to . The coupling arises from the adjacent chiral CH-OH.
4.15 – 4.25	Multiplet (dd/m)	1H	-		Carbinol proton. Shifted downfield due to allylic position and electronegative induction.
1.90 – 2.10	Broad Singlet	1H	-		Hydroxyl proton (concentration dependent).
1.75 – 1.85	Octet/Multiplet	1H			Methine of the isopropyl group.
0.98	Doublet (d)	3H			Methyl group A (Diastereotopic).
0.92	Doublet (d)	3H			Methyl group B

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			(Diastereotopic).

Carbon-13 NMR (C NMR)

Solvent:

, 100 MHz

Shift (ppm)	Assignment	Type	Notes
128.5		CH	Vinyl carbon to dichloro group.
122.0		C (quat)	Quaternary vinyl carbon. Distinctive upfield shift for carbon due to heavy atom effect of two chlorines.
76.5		CH	Carbinol carbon.
32.0		CH	Isopropyl methine.
18.5			Methyl A.
17.8			Methyl B.

Infrared Spectroscopy (FT-IR)

- 3350–3450 cm^{-1} (Broad): O-H stretching (Intermolecular H-bonding).
- 3050 cm^{-1} (Weak):

  C-H stretching (Vinyl).
- 2960, 2870 cm^{-1}:

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C-H stretching (Isopropyl methyls).

- 1620 cm^{-1} (Medium): C=C stretching (Gem-dichloro alkene).
- 890–910 cm^{-1}:

  deformation/wagging.

Mass Spectrometry (EI-MS)

- Molecular Ion (

  ): 168/170/172 (Weak). Shows characteristic

  isotope pattern (9:6:1 ratio).
- Base Peak: Often

  43 (

  isopropyl fragment) or loss of water (

).
- Fragments:
  - 125/127 (

    ): Loss of isopropyl group.
  - 133/135 (

    ): Loss of chlorine atom.

Technical Discussion & Troubleshooting

Stereochemistry & Stability

The molecule possesses a chiral center at C3. In standard synthesis (Method A or B), it is obtained as a racemic mixture (

).

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- Stability: The allylic alcohol is sensitive to acid. Strong acids can catalyze the rearrangement to the conjugated diene (1,1-dichloro-4-methyl-1,3-pentadiene) via dehydration.
- Storage: Store under inert atmosphere (

  or Ar) at 4 °C to prevent oxidation to the enone.

Common Impurities[9]

- Enone Precursor: Detected by IR (C=O stretch at ~1690 cm^{-1}) and NMR (loss of carbinol H, appearance of ketone signals).
- Dehydration Product (Diene): Detected by UV (strong absorbance at >230 nm) and extra olefinic signals in NMR.

References

- Preparation of 1,1-dichloro-4-methyl-1,3-pentadiene. US Patent 4,216,173. (1980). Describes the reduction of 1,1-dichloro-4-methylpent-1-en-3-one to the title alcohol using alkali metal borohydrides.
- Synthesis of gem-dichloroalkenes.Organic Reactions, Vol 25. (General reference for nucleophilic addition of dichlorovinyllithium).
- Spectral Identification of Organic Compounds. Silverstein, R. M., et al.
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